

"Carbonic anhydrase VI (gustin) function and structure"

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

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An In-depth Technical Guide on Carbonic Anhydrase VI (Gustin): Function and Structure

Audience: Researchers, scientists, and drug development professionals.

Introduction

Carbonic Anhydrase VI (CA-VI), also known as gustin, is a unique zinc-dependent metalloenzyme and the only secreted isozyme within the α -carbonic anhydrase family.[1][2][3] First identified in human parotid saliva, it was later found to be identical to CA-VI.[4][5] It is predominantly expressed in the serous acinar cells of the parotid and submandibular salivary glands, from which it is secreted into saliva.[1][3] CA-VI plays a pivotal role in oral physiology, contributing to pH homeostasis, taste perception, and the protection of dental tissues.[6][7][8] Its function extends to the upper alimentary canal, where it helps neutralize excess acid.[6] This guide provides a comprehensive overview of the structure, function, genetics, and experimental methodologies related to CA-VI, offering critical insights for research and therapeutic development.

Molecular and Gene Structure Protein Structure

Human CA-VI is a single polypeptide chain.[5] The purified protein has a molecular weight of approximately 37 kDa, which reduces to 33 kDa after deglycosylation.[5] It contains two N-linked complex-type oligosaccharide chains.[5][6] The crystal structure of the human CA-VI catalytic domain has been resolved to a 1.9 Å resolution, revealing a prototypical mammalian



CA fold.[2][9] A key feature of its active site is a zinc (Zn²⁺) ion, which is essential for its catalytic activity.[10][11] This zinc atom is coordinated by three histidine residues and a water molecule.[11] The zinc ion's role is to lower the pKa of the bound water molecule, facilitating the nucleophilic attack on carbon dioxide.[11]

Gene Structure

In humans, CA-VI is encoded by the CA6 gene, located on chromosome 1p36.23.[4] The bovine CA6 gene, which has been studied in detail, spans approximately 25 kb and is composed of eight exons and seven introns.[12][13][14]

- Exon 1: Encodes the 5' untranslated region, the signal peptide for secretion, and the N-terminus of the mature enzyme.[12][13][14]
- Exons 2-7: Encode the primary CA catalytic domain.[12][13][14]
- Exon 8: Encodes the C-terminal extension unique to CA-VI and the 3' untranslated region. [12][13][14]

The gene structure of CA6 aligns it with other membrane-bound and secreted CAs (like CA IV and CA IX), distinguishing it from the cytoplasmic and mitochondrial CA isozymes.[12][14]

Quantitative Data Summary

Table 1: Crystallographic Data for Human Carbonic

Anhydrase VI

| Parameter | Value | Reference | |
|------------------------|-------------------|-----------|--|
| PDB ID | 3FE4 | [4][9] | |
| Resolution | 1.90 Å | [2][9] | |
| Method | X-RAY DIFFRACTION | [9] | |
| R-Value Work | 0.177 | [9] | |
| R-Value Free | 0.235 | [9] | |
| Total Structure Weight | 64.13 kDa | [9] | |



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Table 2: Salivary Concentrations of Carbonic Anhydrase

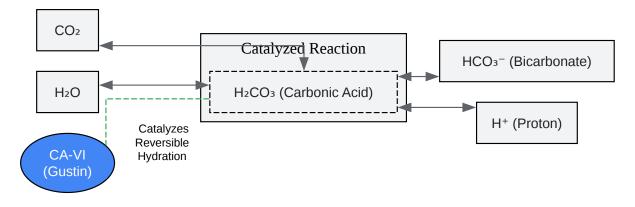
VI

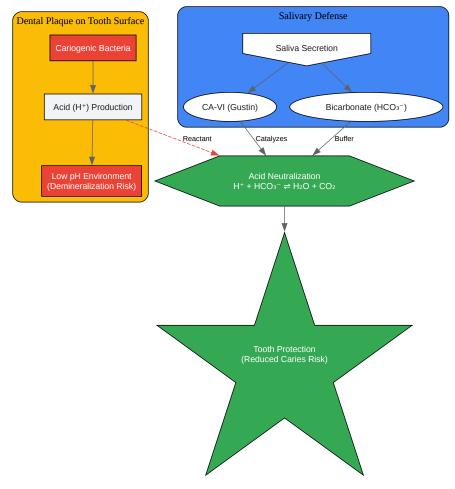
| Population/Conditi on | Saliva Source | Mean Concentration (± SD or SEM) | Reference |
|--|---------------|---|-----------|
| Healthy Human Adults | Parotid | $47.0 \pm 39.2 \text{ mg/L}$ (~3% of total protein) | [6] |
| Healthy Male Soldiers (pre-breakfast) | Whole | 1.8 ± 0.1 mg/L (SEM) | [15] |
| Healthy Male Soldiers (post-breakfast) | Whole | 5.0 ± 0.2 mg/L (SEM) | [15] |
| Normal Conscious Sheep | Parotid | 5.61 ± 3.01 mg/L (SD) | [6] |
| Feeding Sheep | Parotid | 33.0 ± 19.0 mg/L (SD) | [6] |

Function and Biological Role Catalytic Activity

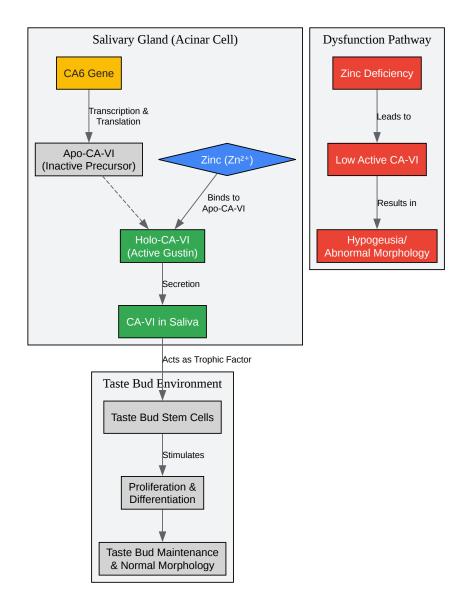
The primary function of all carbonic anhydrases, including CA-VI, is to catalyze the reversible hydration of carbon dioxide (CO₂) to bicarbonate (HCO₃⁻) and a proton (H⁺).[1][6][8] This reaction is fundamental to pH regulation and acid-base balance.[16]



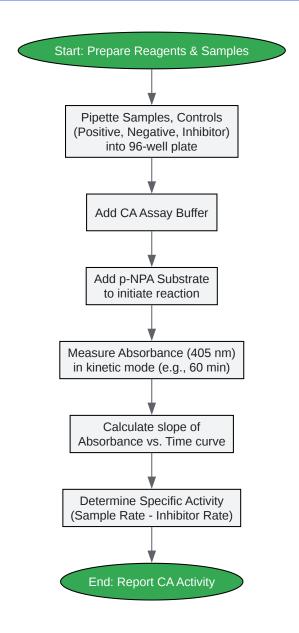












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- To cite this document: BenchChem. ["Carbonic anhydrase VI (gustin) function and structure"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11145243#carbonic-anhydrase-vi-gustin-function-and-structure]

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